

4-Aminopyridine-2-carboxylic acid literature review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminopyridine-2-carboxylic acid

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An In-depth Technical Guide to 4-Aminopyridine-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Aminopyridine-2-carboxylic acid** (also known as 4-aminopicolinic acid), a pivotal intermediate in the synthesis of a wide range of biologically active molecules. This document details its chemical and physical properties, synthesis protocols, spectroscopic data, and its significant applications in pharmaceutical and agrochemical research.

Chemical and Physical Properties

4-Aminopyridine-2-carboxylic acid is a stable, solid organic compound. Its unique structure, featuring a pyridine ring substituted with both an amino and a carboxylic acid group, makes it a versatile building block in organic synthesis.^[1]

Table 1: Physicochemical Properties of **4-Aminopyridine-2-carboxylic acid**

Property	Value	Reference(s)
CAS Number	100047-36-7	[2]
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[2]
Molecular Weight	138.12 g/mol	[2]
Appearance	White to off-white or beige solid/powder	[1][2]
Melting Point	265 °C	[2]
SMILES	<chem>NC1=CC=NC(C(O)=O)=C1</chem>	
InChI	1S/C6H6N2O2/c7-4-1-2-8-5(3-4)6(9)10/h1-3H,(H2,7,8)(H,9,10)	

Synthesis Protocols

The most commonly cited method for the synthesis of **4-Aminopyridine-2-carboxylic acid** is the catalytic hydrogenation of 4-amino-3,5,6-trichloropyridine-2-carboxylic acid (Picloram).[2]

Experimental Protocol: Synthesis from Picloram

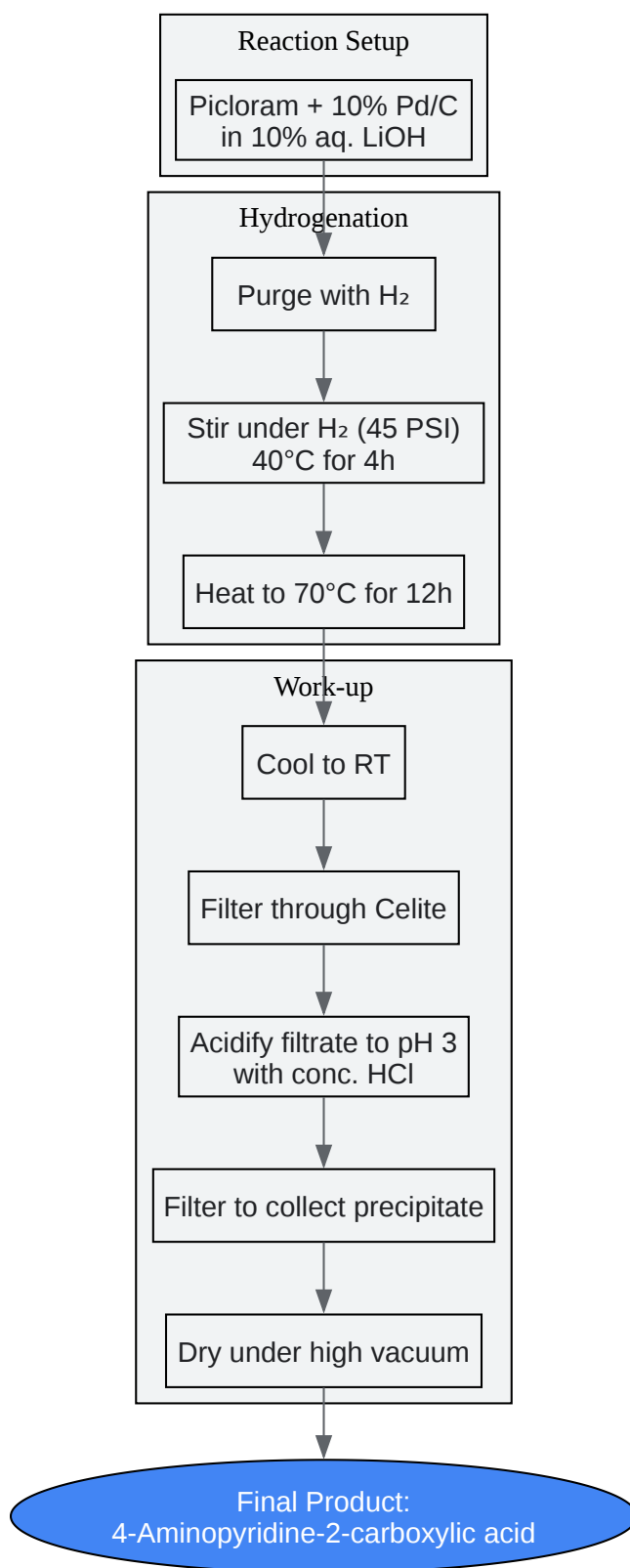
Materials:

- 4-amino-3,5,6-trichloropyridine-2-carboxylic acid (Picloram)
- 10% Palladium on activated carbon (Pd/C)
- 10% aqueous Lithium Hydroxide (LiOH) solution
- Hydrogen (H₂) gas
- Concentrated Hydrochloric acid (HCl)
- Celite (diatomaceous earth)

Procedure:

- A thick suspension of Picloram (8 g, 33 mmol) and 10% Pd/C (1.2 g) in a 10% aqueous LiOH solution (44 mL) is prepared in a suitable reaction vessel.[2]
- The vessel is purged with hydrogen gas twice.[2]
- The mixture is stirred under a hydrogen atmosphere (45 PSI) at 40°C for 4 hours.[2]
- The temperature is then increased to 70°C and maintained for 12 hours.[2]
- After the reaction is complete, the mixture is cooled to room temperature.
- The cooled suspension is filtered through a pad of Celite to remove the catalyst.[2]
- The filtrate is acidified to a pH of 3 using concentrated HCl (approximately 3.5 mL), which causes a precipitate to form.[2]
- The solid product is collected by filtration.
- The collected solid is dried overnight under high vacuum to yield **4-Aminopyridine-2-carboxylic acid** as a beige solid (4.6 g, 99% yield).[2]

Workflow Diagram: Synthesis of **4-Aminopyridine-2-carboxylic acid**



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Caption: Workflow for the synthesis of **4-Aminopyridine-2-carboxylic acid**.

Spectroscopic Data

While detailed ^1H NMR and IR spectra are not readily available in the cited literature, key spectroscopic data for product characterization have been reported.

Table 2: Spectroscopic Data for **4-Aminopyridine-2-carboxylic acid**

Technique	Data	Reference(s)
LC-MS	m/z 139.1 (M+H) ⁺ , retention time = 0.21 min	[2]
^{13}C NMR	(DMSO-d ₆ , δ in ppm): 165.4, 153.4, 149.5, 147.7, 111.0, 108.1	[3]

Biological Activity and Applications

4-Aminopyridine-2-carboxylic acid is primarily recognized for its role as a versatile intermediate in the development of pharmaceuticals and agrochemicals.[1] Its direct biological activity is not extensively documented; however, the biological activities of its parent compound, 4-aminopyridine, and its derivatives are well-established.

Role in Drug Discovery

This compound is a crucial building block for synthesizing molecules targeting neurological disorders.[1] Its structure allows for the modulation of neurotransmitter activity, making it valuable in research for conditions like multiple sclerosis.[1] Derivatives of **4-Aminopyridine-2-carboxylic acid** are being investigated as:

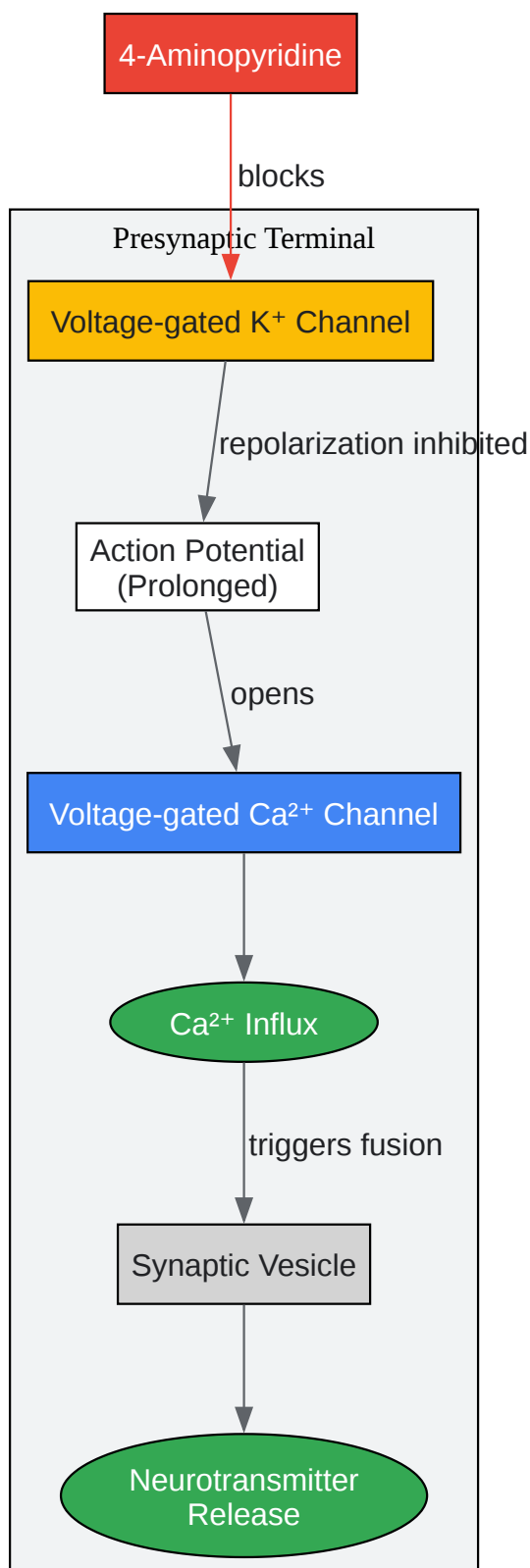
- Positive modulators of the TMEM16A calcium-activated chloride channel, with potential applications in respiratory diseases.[4]
- Inhibitors of the Nav1.8 sodium channel, a target for novel pain therapeutics.[5]

The parent compound, 4-aminopyridine, is a known potassium (K^+) channel blocker.[6] This activity enhances neurotransmitter release and restores conduction in demyelinated axons, which is the basis for its use in treating walking disabilities in multiple sclerosis patients.[6]

Presynaptic Mechanism of Action (based on 4-Aminopyridine)

The mechanism of 4-aminopyridine involves the blockade of presynaptic potassium channels. This prolongs the duration of the action potential, leading to an increased influx of calcium ions (Ca^{2+}) through voltage-gated calcium channels. The elevated intracellular Ca^{2+} concentration enhances the release of neurotransmitters into the synaptic cleft. This process is also associated with the phosphorylation of presynaptic proteins like B-50 (GAP-43).

Signaling Pathway: Presynaptic Action of 4-Aminopyridine



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Caption: Presynaptic mechanism of 4-Aminopyridine via K⁺ channel blockade.

Applications in Agrochemicals

4-Aminopyridine-2-carboxylic acid and its derivatives are extensively used in the synthesis of herbicides.[3][7] Patents describe the preparation of various 4-aminopicolinate compounds that exhibit potent herbicidal activity against a broad spectrum of weeds.[3][7]

Other Applications

Beyond its primary roles, **4-Aminopyridine-2-carboxylic acid** is utilized in:

- **Dye Synthesis:** As an intermediate in the creation of novel dyes.[3]
- **Material Science:** Employed in the formulation of advanced photoresist materials critical for semiconductor manufacturing.
- **Biochemical Assays:** Used in neuroscience research to investigate enzyme activity and metabolic pathways related to pyridine derivatives.[3]

Conclusion

4-Aminopyridine-2-carboxylic acid is a compound of significant interest due to its foundational role in the synthesis of complex, biologically active molecules. While comprehensive data on its direct biological activity is limited, its importance as a key intermediate in the development of pharmaceuticals for neurological conditions and in the agrochemical industry is well-established. The detailed synthesis protocol and available spectroscopic data provide a solid basis for its use in research and development. Further investigation into the direct pharmacological profile of this molecule may yet uncover new therapeutic potentials.

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References

- 1. US10570114B2 - Synthesis of 6-aryl-4-aminopicolinates and 2-aryl-6-aminopyrimidine-4-carboxylates by direct suzuki coupling - Google Patents [patents.google.com]
- 2. 4-Aminopyridine-2-carboxylic acid | 100047-36-7 [chemicalbook.com]
- 3. WO2001051468A1 - 4-aminopicolinates and their use as herbicides - Google Patents [patents.google.com]
- 4. WO2019145726A1 - Compounds - Google Patents [patents.google.com]
- 5. WO2024046253A1 - Sodium channel regulator and use thereof - Google Patents [patents.google.com]
- 6. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 7. US7314849B2 - 6-(poly-substituted aryl)-4-aminopicolinates and their use as herbicides - Google Patents [patents.google.com]
- To cite this document: BenchChem. [4-Aminopyridine-2-carboxylic acid literature review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016592#4-aminopyridine-2-carboxylic-acid-literature-review]

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